

# Technical Guide: Physical Properties of Diethyl 5-ethylpyridine-2,3-dicarboxylate

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## Compound of Interest

Compound Name: *Diethyl 5-ethylpyridine-2,3-dicarboxylate*

Cat. No.: *B195267*

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## Introduction

**Diethyl 5-ethylpyridine-2,3-dicarboxylate** is a chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.[1][2] It serves as a crucial building block in the synthesis of more complex molecules, including certain herbicides.[2] A thorough understanding of its physical properties is essential for its effective use in research and development, particularly for reaction design, process scale-up, and ensuring safety and quality control. This technical guide provides a comprehensive overview of the known physical properties of **Diethyl 5-ethylpyridine-2,3-dicarboxylate**, general experimental protocols for their determination, and a visualization of its synthesis workflow.

## Core Physical Properties

The physical characteristics of **Diethyl 5-ethylpyridine-2,3-dicarboxylate** are summarized in the table below. These properties are critical for handling, storage, and application in various synthetic procedures. The compound is typically a colorless to pale yellow liquid at room temperature.[1]

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub>
Molecular Weight	251.28 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	320-325 °C at 760 mmHg[1]
Density	1.126 g/cm <sup>3</sup> at 25 °C[1]
Flash Point	147.8 °C[1]
Solubility	Soluble in ethanol, methanol, and most organic solvents. Limited solubility in water.[1]
Melting Point	Not readily available in cited literature; the compound exists as a liquid at ambient temperatures.

## Experimental Protocols for Property Determination

While specific experimental determinations for **Diethyl 5-ethylpyridine-2,3-dicarboxylate** are not extensively detailed in the available literature, the following are general and widely accepted methods for ascertaining the physical properties of liquid organic compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is distillation.

Protocol:

- A sample of the compound is placed in a distillation flask with boiling chips.
- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The flask is heated, and the temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, leading to a stable temperature reading.

- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

## Density Measurement

Density is the mass per unit volume of a substance. For a liquid, it can be determined using a pycnometer or a graduated cylinder and balance.

Protocol (using graduated cylinder and balance):

- The mass of a clean, dry graduated cylinder is measured.
- A known volume of the liquid is added to the graduated cylinder.
- The mass of the graduated cylinder with the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.

## Solubility Assessment

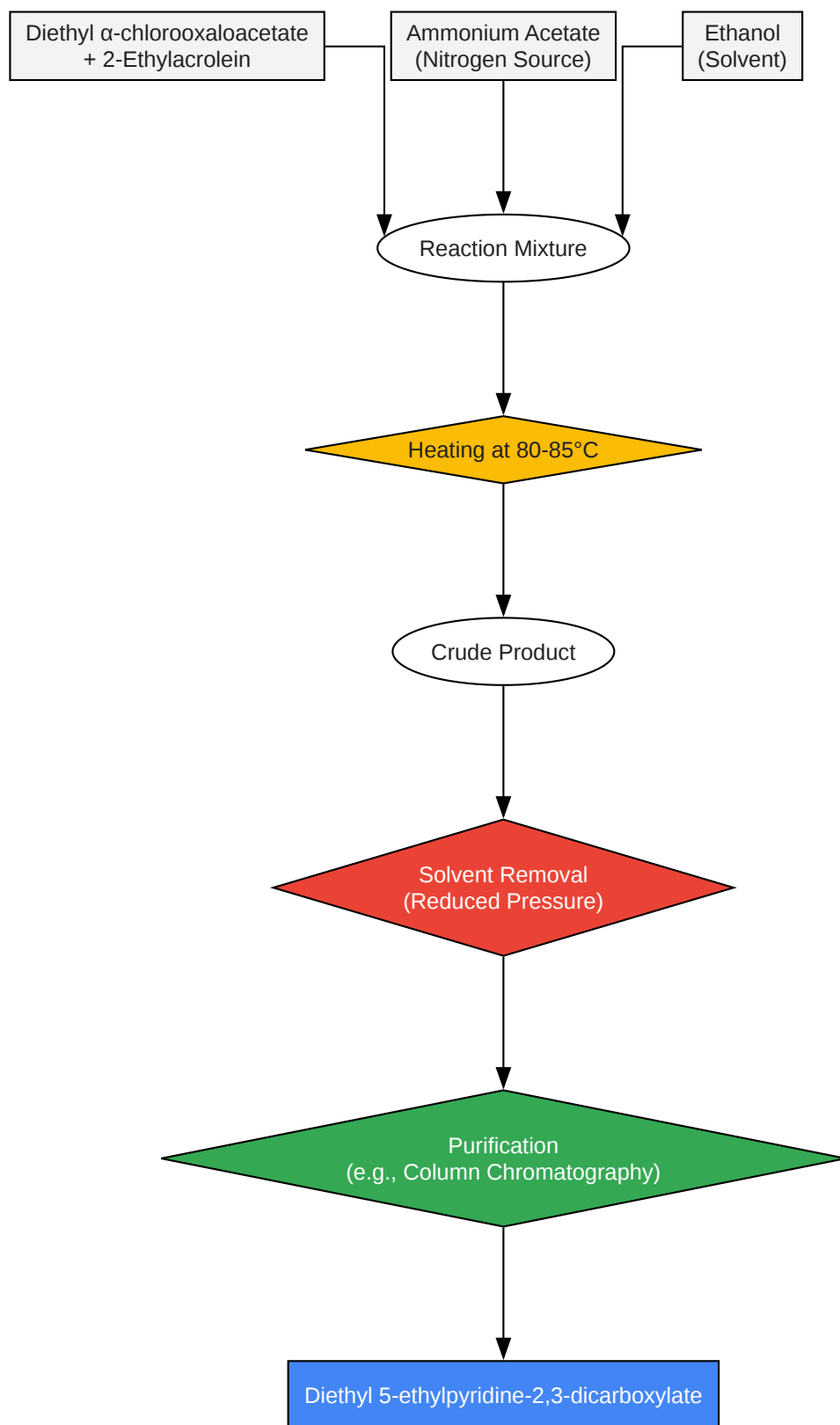
Solubility is the ability of a substance to dissolve in a solvent. A qualitative assessment can be performed through visual inspection.

Protocol:

- A small, measured amount of the solute (**Diethyl 5-ethylpyridine-2,3-dicarboxylate**) is added to a test tube.
- A known volume of the solvent is added in increments.
- The mixture is agitated after each addition.
- The substance is considered soluble if a homogenous solution forms. Observations are made at a specific temperature, as solubility is temperature-dependent.

## Synthesis Workflow

**Diethyl 5-ethylpyridine-2,3-dicarboxylate** is commonly synthesized via a multi-step reaction. A prevalent method involves the reaction of diethyl  $\alpha$ -chlorooxaloacetate with 2-ethylacrolein using ammonium acetate as a nitrogen source in an ethanol medium.[3]



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